

L-Alaninol-d3: A Technical Guide for Research Applications

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Compound of Interest

Compound Name: L-Alaninol-d3

Cat. No.: B580260

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of the primary research applications of **L-Alaninol-d3**, a deuterated stable isotope of L-Alaninol. Its principal utility in a research setting is as an internal standard for quantitative analyses.^{[1][2]} The incorporation of deuterium atoms results in a compound that is chemically identical to L-Alaninol but has a higher molecular weight, making it an ideal reference material for mass spectrometry-based assays.

Core Application: Internal Standard in Quantitative Analysis

L-Alaninol-d3 is predominantly used as an internal standard in analytical methodologies such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).^{[1][2]} In these applications, a known quantity of **L-Alaninol-d3** is added to a sample containing an unknown quantity of L-Alaninol (the analyte). Because the deuterated and non-deuterated forms co-elute chromatographically and exhibit similar ionization efficiencies in the mass spectrometer, the ratio of the analyte signal to the internal standard signal can be used to accurately determine the concentration of the analyte, correcting for variations in sample preparation and instrument response.

Stable isotope-labeled compounds like **L-Alaninol-d3** are the gold standard for quantitative mass spectrometry because they best mimic the behavior of the analyte during sample extraction, derivatization, and ionization.

Data Presentation: Physicochemical Properties

The key quantitative data for **L-Alaninol-d3** relevant to its use as an internal standard are its physicochemical properties, which distinguish it from its non-deuterated counterpart.

Property	L-Alaninol	L-Alaninol-d3
Chemical Formula	C ₃ H ₉ NO	C ₃ H ₆ D ₃ NO
Molecular Weight	75.11 g/mol	78.13 g/mol
CAS Number	2749-11-3	352438-84-7
Appearance	Colorless to light yellow liquid	Liquid
Boiling Point	183-185°C	Not specified, expected to be similar to L-Alaninol
Solubility	Soluble in water and ethanol	Not specified, expected to be similar to L-Alaninol

Experimental Protocols: Use as an Internal Standard in LC-MS/MS

Below is a generalized, detailed methodology for the use of **L-Alaninol-d3** as an internal standard for the quantification of L-Alaninol in a biological matrix (e.g., plasma).

1. Preparation of Stock Solutions and Standards:

- Analyte Stock Solution: Prepare a 1 mg/mL stock solution of L-Alaninol in methanol.
- Internal Standard Stock Solution: Prepare a 1 mg/mL stock solution of **L-Alaninol-d3** in methanol.
- Working Standard Solutions: Serially dilute the analyte stock solution with methanol to prepare a series of calibration standards at concentrations ranging from 1 ng/mL to 1000 ng/mL.
- Internal Standard Working Solution: Dilute the internal standard stock solution with methanol to a final concentration of 100 ng/mL.

2. Sample Preparation (Protein Precipitation):

- Pipette 50 μL of each calibration standard, quality control sample, and unknown sample into separate 1.5 mL microcentrifuge tubes.
- Add 10 μL of the internal standard working solution (100 ng/mL **L-Alaninol-d3**) to each tube, except for blank samples.
- Add 200 μL of ice-cold acetonitrile to each tube to precipitate proteins.
- Vortex each tube for 30 seconds.
- Centrifuge the tubes at 14,000 rpm for 10 minutes at 4°C.
- Transfer 150 μL of the supernatant to a clean vial for LC-MS/MS analysis.

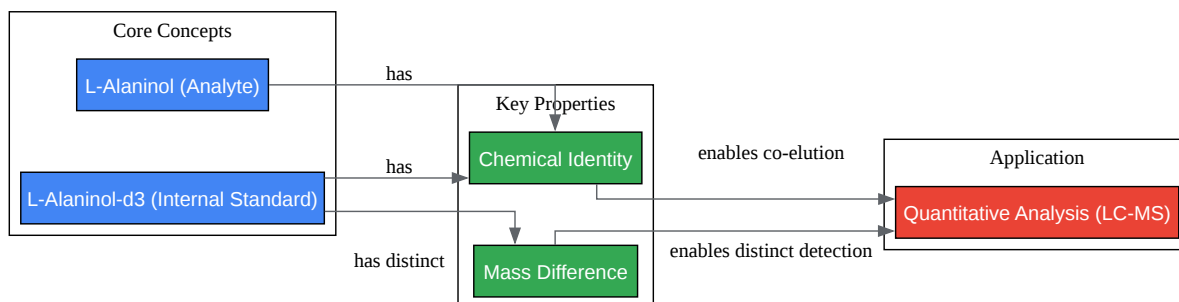
3. LC-MS/MS Analysis:

- Liquid Chromatography (LC) Conditions:
- Column: C18 reverse-phase column (e.g., 2.1 mm x 50 mm, 1.8 μm).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A suitable gradient to separate the analyte from matrix components.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μL .
- Mass Spectrometry (MS/MS) Conditions:
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Multiple Reaction Monitoring (MRM) Transitions:
- L-Alaninol: Precursor ion (Q1) m/z \rightarrow Product ion (Q3) m/z (specific transition to be determined by direct infusion).
- **L-Alaninol-d3**: Precursor ion (Q1) m/z \rightarrow Product ion (Q3) m/z (a mass shift of +3 compared to L-Alaninol).
- Instrument Parameters: Optimize collision energy, declustering potential, and other source parameters for maximum signal intensity.

4. Data Analysis:

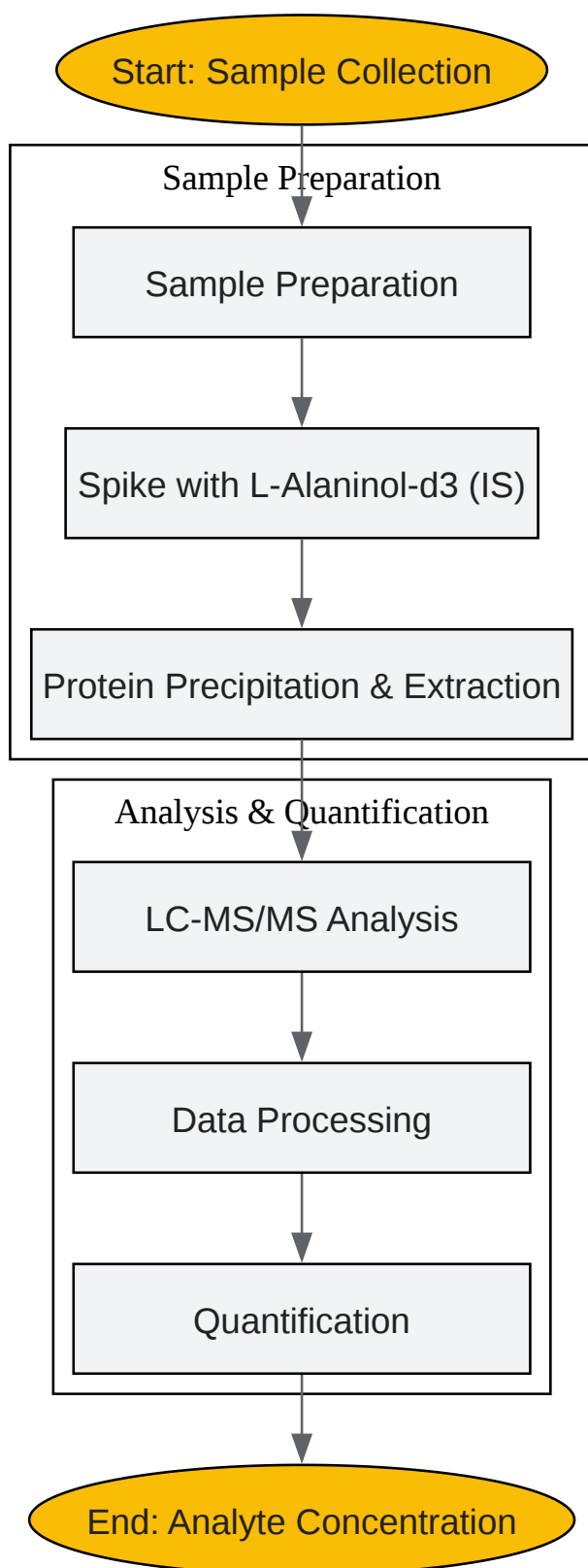
- Integrate the peak areas for both the L-Alaninol and **L-Alaninol-d3** MRM transitions.
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of L-Alaninol in the unknown samples by interpolating their peak area ratios from the calibration curve.

Mandatory Visualizations



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Caption: Logical relationship for using **L-Alaninol-d3** as an internal standard.



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Caption: Experimental workflow for quantitative analysis using **L-Alaninol-d3**.

Other Potential Research Uses

While its primary role is as an internal standard, **L-Alaninol-d3** can also serve as a tracer in metabolic studies.[1][2] Researchers can introduce **L-Alaninol-d3** into a biological system and use mass spectrometry to track its conversion into downstream metabolites. This helps in elucidating metabolic pathways and understanding the flux through these pathways.

Additionally, the study of deuterated compounds is relevant to understanding the kinetic isotope effect, where the presence of heavier isotopes can slow down the rate of chemical reactions. This can have implications for drug metabolism and pharmacokinetics, making **L-Alaninol-d3** a useful tool in pharmaceutical research to investigate how deuteration might alter a drug candidate's metabolic profile.[3]

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References

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